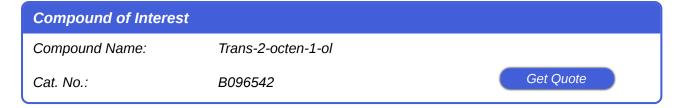


# Thermodynamic Properties of trans-2-Octen-1ol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **trans-2-octen-1-ol**. The information is compiled from available experimental data and estimations derived from established computational methods. This document is intended to serve as a valuable resource for researchers and professionals involved in drug development and other scientific disciplines where the physicochemical properties of this compound are of interest.

## **Core Thermodynamic and Physical Properties**

A summary of the key physical and thermodynamic properties of **trans-2-octen-1-ol** is presented below. Due to a scarcity of direct experimental data for all thermodynamic parameters, estimated values from the Joback group contribution method are included to provide a more complete profile.

Table 1: Physical Properties of trans-2-Octen-1-ol



Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1]
Molecular Weight	128.21 g/mol	[1]
Boiling Point	85-87 °C at 10 mmHg	
Density	0.843 g/mL at 25 °C	
Refractive Index (n20/D)	1.4460	
Vapor Pressure (estimated)	0.107 mmHg at 25 °C	

Table 2: Estimated Thermodynamic Properties of trans-2-Octen-1-ol (Joback Method)

Property	Value	Unit
Enthalpy of Formation (Ideal Gas, 298.15 K)	-248.74	kJ/mol
Gibbs Free Energy of Formation (Ideal Gas, 298.15 K)	-42.56	kJ/mol
Heat Capacity (Ideal Gas, 298.15 K)	284.97	J/(mol·K)
Enthalpy of Vaporization (at normal boiling point)	49.65	kJ/mol
Enthalpy of Fusion	17.24	kJ/mol
Critical Temperature	648.44	К
Critical Pressure	2973.04	kPa
Critical Volume	476	cm³/mol

Note: The values in Table 2 are estimations and should be used with an understanding of the inherent limitations of the Joback method.



# **Experimental Protocols for Thermodynamic Property Determination**

While specific experimental protocols for **trans-2-octen-1-ol** are not readily available in the literature, the following sections describe established methodologies that can be adapted for its characterization.

## Vapor Pressure Determination by the Static Method

The static method is a direct and accurate way to determine the vapor pressure of a liquid. The core principle involves introducing a pure, degassed sample into an evacuated, temperature-controlled chamber and measuring the equilibrium pressure exerted by the vapor.

#### Methodology:

- Sample Preparation: The trans-2-octen-1-ol sample must be thoroughly degassed to remove any dissolved volatile impurities. This is typically achieved by repeated freeze-pumpthaw cycles.
- Apparatus: A static vapor pressure apparatus consists of a sample cell connected to a highvacuum line and a pressure transducer. The sample cell is housed in a thermostat for precise temperature control.
- Measurement:
  - The degassed sample is introduced into the evacuated sample cell.
  - The cell is brought to the desired temperature and allowed to reach thermal equilibrium.
  - The pressure inside the cell is continuously monitored until a stable reading is achieved, indicating that vapor-liquid equilibrium has been established.
  - The measurement is repeated at various temperatures to obtain the vapor pressure curve.

#### **Heat Capacity Measurement by Adiabatic Calorimetry**

Adiabatic calorimetry is a highly accurate method for determining the heat capacity of liquids. The principle is to measure the temperature rise of a sample upon the input of a known amount



of electrical energy while minimizing heat exchange with the surroundings.

#### Methodology:

- Calorimeter Setup: An adiabatic calorimeter consists of a sample cell containing the liquid, a
  heater, and a temperature sensor. This cell is surrounded by an adiabatic shield, the
  temperature of which is controlled to match the sample cell's temperature, thereby
  preventing heat loss.
- Measurement Procedure:
  - A known mass of **trans-2-octen-1-ol** is placed in the sample cell.
  - The system is brought to the desired starting temperature.
  - A precisely measured amount of electrical energy is supplied to the heater, causing the temperature of the sample to rise.
  - The temperature increase is carefully measured.
  - The heat capacity is calculated from the energy input and the observed temperature change, after accounting for the heat capacity of the calorimeter itself.

#### **Enthalpy of Vaporization by Calorimetry**

The enthalpy of vaporization can be determined calorimetrically by measuring the heat required to vaporize a known amount of the substance at a constant temperature.

#### Methodology:

- Apparatus: A vaporization calorimeter, such as a Calvet-type microcalorimeter, is used. The setup includes a cell containing the liquid sample and a system for controlled vaporization.
- Measurement Process:
  - A known mass of trans-2-octen-1-ol is placed in the calorimeter cell.
  - The system is maintained at a constant temperature.



- The liquid is vaporized at a controlled rate, for instance, by reducing the pressure above the liquid.
- The heat absorbed during the vaporization process is measured by the calorimeter.
- The molar enthalpy of vaporization is calculated by dividing the total heat absorbed by the number of moles of the vaporized substance.

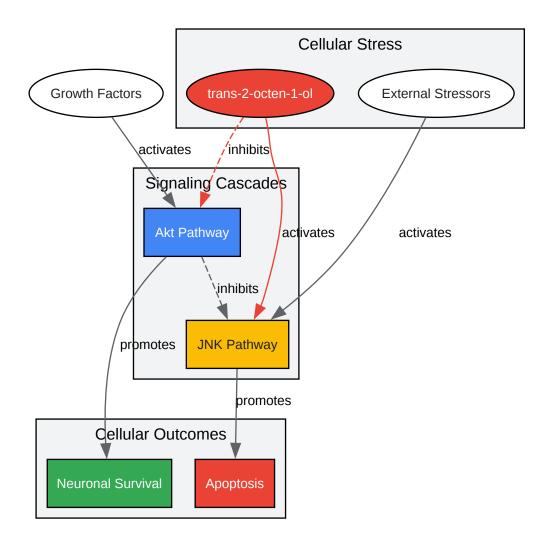
## **Biological Activity and Signaling Pathways**

Recent studies have indicated that **trans-2-octen-1-ol** possesses biological activity, including neurotoxic effects in certain organisms. Research has shown that it can lead to the degeneration of dopaminergic neurons by disrupting cellular signaling pathways, specifically the JNK and Akt pathways, which are critical for neuronal survival.[2]

### **JNK and Akt Signaling Pathways**

The diagram below illustrates the general relationship between the JNK and Akt signaling pathways and their role in cell survival and apoptosis, as well as the disruptive influence of trans-2-octen-1-ol.





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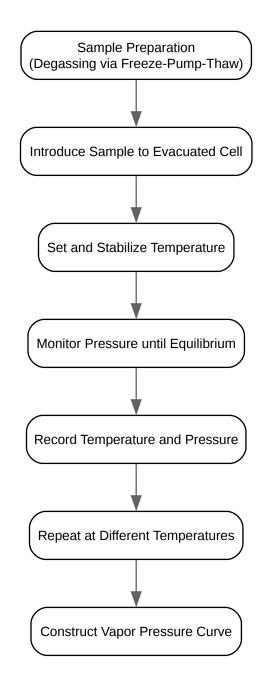
Caption: Disruption of JNK and Akt pathways by trans-2-octen-1-ol.

## **Experimental and Logical Workflows**

The following diagrams illustrate the workflows for the experimental determination of thermodynamic properties and the logical process for property estimation.

### **Workflow for Vapor Pressure Measurement**



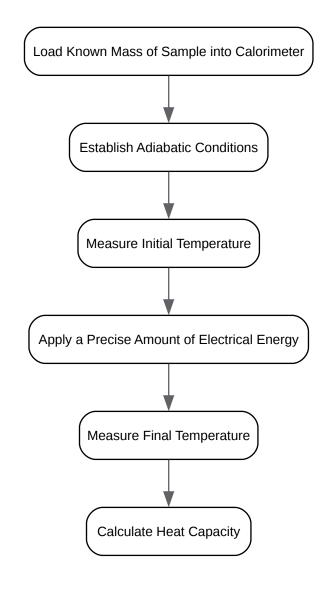


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Caption: Workflow for vapor pressure determination.

# **Workflow for Heat Capacity Measurement**



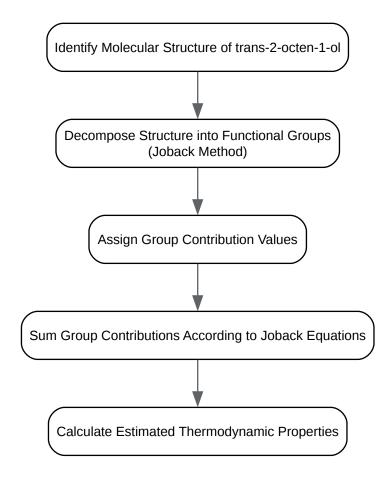


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Caption: Workflow for heat capacity measurement.

# **Logical Flow for Property Estimation**





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Caption: Logical flow for thermodynamic property estimation.

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